

# Choline Tosylate: A Technical Guide to Solubility in DMSO, Water, and Ethanol

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## Compound of Interest

Compound Name: Choline tosylate

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This technical guide provides an in-depth analysis of the solubility of **choline tosylate** in three common laboratory solvents: dimethyl sulfoxide (DMSO), water, and ethanol. The information is intended for researchers, scientists, and professionals in drug development who utilize this compound in their work. This document summarizes available quantitative and qualitative solubility data, provides a detailed experimental protocol for solubility determination, and presents a visual workflow for this process.

## Quantitative and Qualitative Solubility Data

The solubility of **choline tosylate** is a critical parameter for its handling, formulation, and application in various experimental settings. The following table consolidates the available data for its solubility in DMSO, water, and ethanol.

Solvent	Quantitative Solubility	Qualitative Description	Conditions & Notes
DMSO	100 mg/mL[1]	-	Requires ultrasonic assistance for dissolution.[1]
≥ 2.5 mg/mL	-	In a 10% DMSO co-solvent system for in vivo studies.[1][2]	
Water	Data not available	Soluble[1]	Choline tosylate is a salt, and as such, is expected to be freely soluble in water.
Ethanol	Data not available	Soluble	Choline salts are generally soluble in polar protic solvents like ethanol. Some sources describe it as slightly soluble in methanol, a similar alcohol.[3][4]

## Experimental Protocol: Determination of Equilibrium Solubility via the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound.[5][6][7] The following protocol provides a step-by-step guide for determining the solubility of **choline tosylate**.

### 2.1. Materials and Equipment

- **Choline Tosylate** (solid)
- Solvent of interest (DMSO, water, or ethanol)

- Glass vials or flasks with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., ELSD or UV)
- Volumetric flasks and pipettes

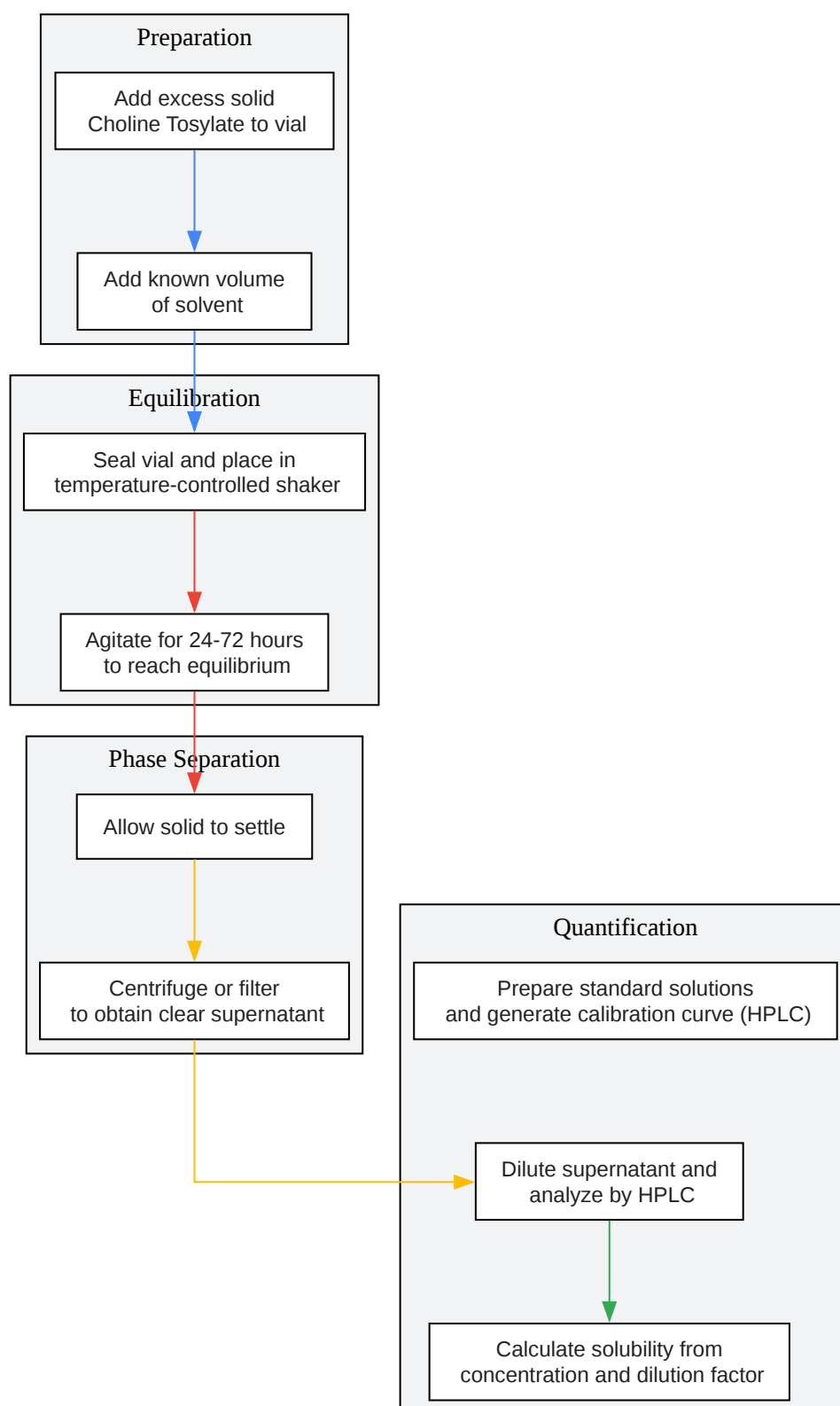
## 2.2. Procedure

- Preparation of Supersaturated Solutions:
  - Add an excess amount of solid **choline tosylate** to a series of glass vials. The excess solid should be clearly visible.
  - Add a known volume of the solvent to each vial.
- Equilibration:
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials in an orbital shaker or on a stir plate with temperature control, set to the desired experimental temperature (e.g., 25°C or 37°C).
  - Agitate the samples for a sufficient duration to reach equilibrium. This is typically 24 to 72 hours. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to ensure that equilibrium has been reached, indicated by a plateau in the measured concentration.<sup>[6]</sup>
- Phase Separation:

- Once equilibrium is achieved, remove the vials from the shaker and allow the undissolved solid to settle.
- To separate the saturated solution from the excess solid, either centrifuge the vials or filter the supernatant through a syringe filter.<sup>[5]</sup> Care should be taken to avoid any undissolved particles in the final sample.
- Quantification:
  - Prepare a series of standard solutions of **choline tosylate** of known concentrations in the solvent of interest.
  - Analyze the standard solutions using a validated HPLC method to generate a calibration curve. Several HPLC methods are available for the quantification of choline.<sup>[8][9][10][11][12]</sup>
  - Dilute the saturated sample solutions with the solvent to bring the concentration within the linear range of the calibration curve.
  - Inject the diluted samples into the HPLC system and determine the concentration of **choline tosylate**.
- Calculation:
  - Calculate the solubility of **choline tosylate** in the solvent using the concentration obtained from the HPLC analysis and the dilution factor. The solubility is typically expressed in mg/mL or g/100mL.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of equilibrium solubility using the shake-flask method.



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Workflow for Shake-Flask Solubility Determination.

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